

# An In-depth Technical Guide to p-Quaterphenyl

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## Compound of Interest

Compound Name: *P-Quaterphenyl*

Cat. No.: *B089873*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **p-quaterphenyl**, a benzenoid aromatic compound. It details its chemical identity, physical properties, and critical safety information. The content is structured to offer readily accessible data for professionals in research and development.

## Section 1: Chemical and Physical Properties

**p-Quaterphenyl**, with the CAS number 135-70-6, is a compound recognized for its role as a chromophore and its application in scintillation work.<sup>[1][2]</sup> Its chemical structure consists of four phenyl groups linked in a para arrangement.<sup>[2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	135-70-6
Molecular Formula	C <sub>24</sub> H <sub>18</sub>
Molecular Weight	306.41 g/mol <sup>[1]</sup>
Synonyms	Benzerythrene; 1,1':4',1'':4'',1''':4'''-Quaterphenyl <sup>[1]</sup>

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Off-white powder/solid[3]
Melting Point	>300 °C / 572 °F[3]
Boiling Point	428 °C / 802.4 °F @ 18 mmHg[3][4]
Solubility	Information not readily available
Purity	>98.0% (HPLC)

## Section 2: Safety Data

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **p-*quaterphenyl*** is not considered a hazardous chemical.[3] However, some suppliers classify it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[5] It is crucial to consult the specific safety data sheet (SDS) from your supplier for the most accurate information.

Table 3: Hazard Identification

Hazard	Classification
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[5]
Hazardous to the Aquatic Environment (Long-Term)	Category 1 (Very toxic to aquatic life with long lasting effects)[5]

Table 4: Handling and Storage Recommendations

Guideline	Recommendation
Handling	Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke when using this product.[5] Use in a well-ventilated area.[5]
Storage	Store in a well-ventilated place. Keep container tightly closed.
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.[3][5]

## Section 3: Experimental Protocols and Visualizations

A common experimental procedure involving **p-quaterphenyl** is its purification through recrystallization. This process is fundamental for obtaining a high-purity solid essential for its applications.

### Experimental Protocol: Purification of **p-Quaterphenyl** by Recrystallization

Objective: To purify crude **p-quaterphenyl** to a high degree of purity.

Materials:

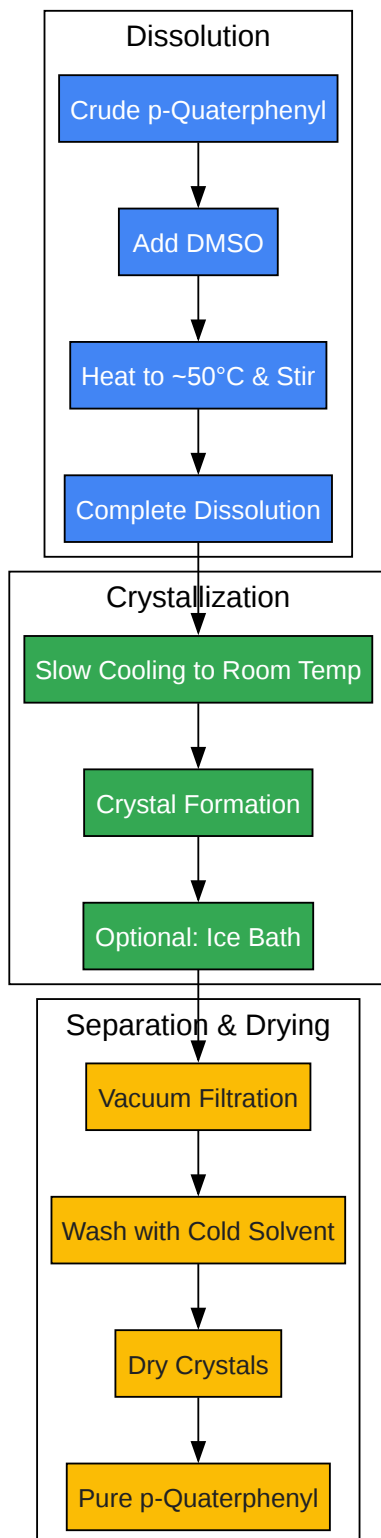
- Crude **p-quaterphenyl**
- Dimethyl sulfoxide (DMSO)
- Heating apparatus (e.g., hot plate with magnetic stirrer)
- Erlenmeyer flask
- Buchner funnel and filter paper
- Vacuum flask and vacuum source
- Crystallizing dish

#### Methodology:

- Place the crude **p-quaterphenyl** in an Erlenmeyer flask.
- Add a minimal amount of dimethyl sulfoxide to the flask.
- Gently heat the mixture to approximately 50°C while stirring until the **p-quaterphenyl** is completely dissolved.<sup>[2]</sup>
- Once dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- As the solution cools, **p-quaterphenyl** crystals will start to form.
- To maximize crystal formation, the flask can be placed in an ice bath after it has reached room temperature.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the purified crystals in a desiccator or a vacuum oven.

Below is a diagram illustrating the workflow for the purification of **p-quaterphenyl**.

## Purification Workflow for p-Quaterphenyl

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